

Application Notes and Protocols for Gka-50

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Compound of Interest

Compound Name: Gka-50

Cat. No.: B041499

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This document provides detailed protocols for the preparation, storage, and handling of **Gka-50**, a potent glucokinase activator. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Introduction

Gka-50 is a small molecule activator of glucokinase (GK), a key enzyme in glucose metabolism.^{[1][2][3]} By allosterically activating GK, **Gka-50** enhances glucose sensing in pancreatic β -cells, leading to increased insulin secretion in a glucose-dependent manner.^{[4][5]} It has been shown to significantly reduce plasma glucose levels in animal models of diabetes.^{[1][4][5]} These properties make **Gka-50** a valuable tool for research in diabetes, metabolic disorders, and insulin signaling pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Gka-50** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	464.51 g/mol	[1] [7]
Formula	C ₂₆ H ₂₈ N ₂ O ₆	[1]
CAS Number	851884-87-2	[1]
Purity	≥98% (HPLC)	[1] [2]
Appearance	White to off-white solid	[4]
Solubility	Soluble to 100 mM in DMSO	[1] [2] [3]

Table 1: Chemical and Physical Properties of **Gka-50**.

Stock Solution Preparation

The following protocol outlines the steps for preparing a high-concentration stock solution of **Gka-50**. It is critical to use anhydrous, high-purity dimethyl sulfoxide (DMSO) to ensure complete dissolution and stability of the compound.

Materials:

- **Gka-50** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

Protocol:

- Equilibrate **Gka-50**: Allow the vial of **Gka-50** powder to reach room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **Gka-50** powder using a calibrated analytical balance in a chemical fume hood.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the **Gka-50** powder. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO as indicated in Table 2.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in an ultrasonic water bath can aid dissolution.^{[5][8]} Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[4][8]}

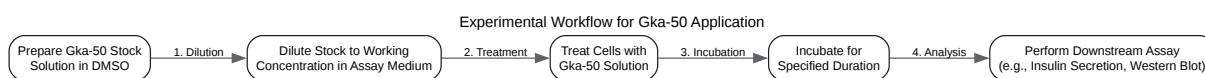
Table 2: Volumes of DMSO for Preparing **Gka-50** Stock Solutions.

Desired Stock Concentration	Volume of DMSO per 1 mg of Gka-50	Volume of DMSO per 5 mg of Gka-50	Volume of DMSO per 10 mg of Gka-50
1 mM	2.15 mL	10.76 mL	21.53 mL
5 mM	0.43 mL	2.15 mL	4.31 mL
10 mM	0.22 mL	1.08 mL	2.15 mL
50 mM	0.04 mL	0.22 mL	0.43 mL

Calculations are based on a molecular weight of 464.51 g/mol . Batch-specific molecular weights may vary slightly.^[2]

Experimental Workflow

The following diagram illustrates a typical workflow for utilizing the **Gka-50** stock solution in a cell-based assay.

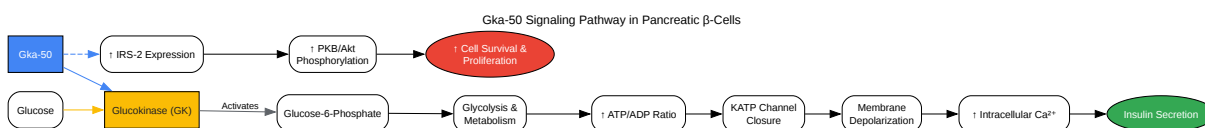


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Caption: A generalized workflow for using **Gka-50** in cell culture experiments.

Mechanism of Action and Signaling Pathway

Gka-50 activates glucokinase, which in pancreatic β -cells, increases the rate of glucose metabolism. This leads to a rise in the ATP/ADP ratio, closure of ATP-sensitive potassium (KATP) channels, membrane depolarization, and subsequent influx of calcium (Ca^{2+}), ultimately triggering insulin exocytosis. In addition, **Gka-50** has been shown to promote β -cell proliferation and prevent apoptosis through the upregulation of insulin receptor substrate-2 (IRS-2) and activation of protein kinase B (PKB/Akt).^[9]



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Caption: **Gka-50**'s mechanism of action leading to insulin secretion and cell survival.

Safety and Handling

Gka-50 is intended for laboratory research use only.^[1] Standard laboratory safety precautions should be followed. This includes wearing appropriate personal protective equipment (PPE)

such as gloves, a lab coat, and safety glasses. Work with the compound in a well-ventilated area or a chemical fume hood. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed information.

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References

- 1. GKA 50 | Hexokinase Activators: R&D Systems [rndsystems.com]
- 2. GKA 50 | Hexokinases | Tocris Bioscience [tocris.com]
- 3. GKA 50 | Hexokinases | Tocris Bioscience [tocris.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. glpbio.com [glpbio.com]
- 6. The glucokinase activator GKA50 causes an increase in cell volume and activation of volume-regulated anion channels in rat pancreatic β -cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. cymitquimica.com [cymitquimica.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. Effects of glucokinase activators GKA50 and LY2121260 on proliferation and apoptosis in pancreatic INS-1 beta cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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